

In-depth Technical Analysis of Pantasept Disinfectant Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pantasept*

Cat. No.: *B1178882*

[Get Quote](#)

An examination of the available composition data for **Pantasept**, a commercial disinfectant, reveals a formulation strategy focused on broad-spectrum antimicrobial efficacy. This report provides a summary of its known components and discusses the likely function of each ingredient class based on publicly available safety data sheets and product descriptions.

Pantasept is a commercial disinfectant available in various formulations, including ready-to-use solutions, concentrates, and sprays.[1][2][3][4] Its primary application is the disinfection of surfaces and objects in medical, industrial, and household settings.[2][4][5] The product is marketed as having bactericidal, fungicidal, and virucidal properties.[1][2][5]

Composition Analysis

Analysis of product information indicates that **Pantasept** formulations are based on a combination of active ingredients and excipients designed to achieve effective disinfection. The specific composition can vary between the different product formats (e.g., ready-to-use solution vs. concentrate).

Table 1: Reported Components in **Pantasept** Formulations

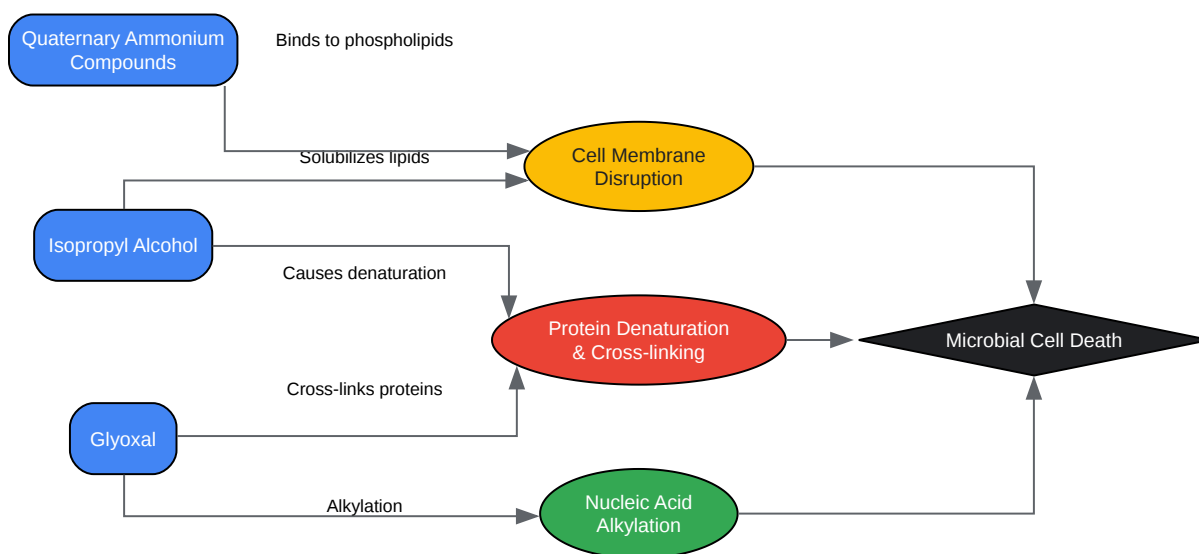
Component Class	Specific Ingredient	Reported Concentration (in a solution)	Likely Function
Alcohol	Isopropylalkohol	420 mg/g	Active disinfectant, solvent
Aldehyde	Glyoxal	0.4 mg/g	Active disinfectant, sterilant
Quaternary Ammonium Compound	Quat (unspecified)	0.5 mg/g	Active disinfectant, surfactant
Quaternary Ammonium Compound	Didecyldimethylammoniumchlorid	Not specified	Active disinfectant, biocide
Alkanolamine	2-Aminoethanol	Not specified	pH regulator, cleaning agent
Inorganic Salt	Kaliumcarbonat (Potassium Carbonate)	Not specified	Buffering agent

Source: Information compiled from various public sources.[\[1\]](#)[\[6\]](#)

It is important to note that detailed quantitative formulations are proprietary and not fully disclosed in public-facing documents. The concentrations listed are from a single source for a specific solution and may not be representative of all **Pantasept** products.[\[1\]](#)

Methodology for Quality Control and Analysis (Hypothetical)

While specific experimental protocols for **Pantasept** are not publicly available, standard analytical chemistry techniques would be employed for quality control and formulation analysis in a manufacturing setting. A generalized workflow for such an analysis is presented below.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. PANTASEPT Desinfektion Lös Fl 1 lt | Coop Vitality Apotheke [coopvitality.ch]
- 2. PANTASEPT Disinfectant | Surface cleaning & disinfection | Safety & Hygiene | Medicine & Healthcare | Assortment | HUBERLAB. [acc.huberlab.ch]
- 3. galaxus.ch [galaxus.ch]
- 4. kanela.ch [kanela.ch]
- 5. Pantasept désinfectant complet pour objets et surfaces – Droguerie Garrone | La santé par les plantes [droguerie-garrone.ch]
- 6. huberlab.ch [huberlab.ch]

- To cite this document: BenchChem. [In-depth Technical Analysis of Pantasept Disinfectant Formulations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1178882#pantasept-composition-and-formulation-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com